

Technical Master File: Bis(2,2,2-trifluoroethyl) Ethylphosphonate

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Compound of Interest

Compound Name: *Bis-trifluoromethyl
Ethylphosphonate*

CAS No.: 650-16-8

Cat. No.: B015550

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High-Fidelity Reagent Guide for Stereoselective Synthesis & Process Safety

Executive Summary

Bis(2,2,2-trifluoroethyl) ethylphosphonate (CAS 650-16-8) is a specialized organophosphorus reagent that serves a dual function in high-value chemical applications. In drug discovery and natural product synthesis, it functions as a Still-Gennari type reagent, enabling the highly stereoselective formation of (Z)-alkenes (specifically ethylidenation) via the Horner-Wadsworth-Emmons (HWE) reaction. Unlike standard HWE reagents that favor thermodynamic (E)-isomers, the electron-withdrawing trifluoroethyl groups on this compound enforce kinetic control, locking the reaction into the Z-pathway.

Simultaneously, in process chemistry and materials science, this compound is recognized for its high thermal stability and flame-retardant properties. Originally optimized for lithium-ion battery electrolytes, its stability profile makes it an ideal candidate for safer scale-up protocols in pharmaceutical manufacturing, particularly when exothermic runaway risks are a concern.

Chemical Architecture & Properties[1][2]

Property	Data
IUPAC Name	Bis(2,2,2-trifluoroethyl) ethylphosphonate
Common Abbreviations	TFEP, BTFEP
CAS Number	650-16-8
Molecular Formula	
Molecular Weight	274.10 g/mol
Appearance	Colorless liquid
Boiling Point	~88–91 °C (at 14 mmHg)
Solubility	Soluble in THF, , Toluene; Limited water solubility
Key Functional Groups	Phosphonate ester, Trifluoroethyl (electron-withdrawing)

Core Application: Z-Selective Ethylidenation (Still-Gennari Modification)[4]

The Mechanistic Logic

The primary utility of Bis(2,2,2-trifluoroethyl) ethylphosphonate in synthesis is the introduction of an ethylidene group (

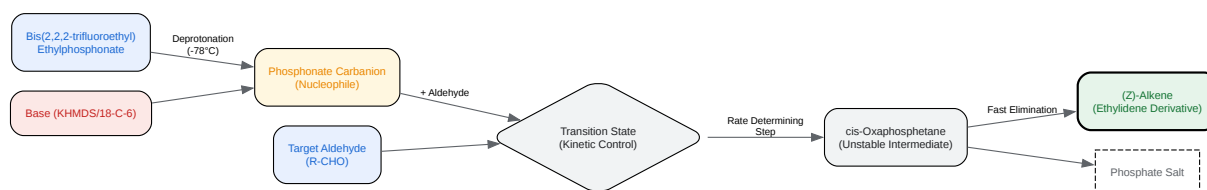
) with high Z-selectivity.

Standard HWE reagents (e.g., triethyl phosphonoacetate) yield (E)-alkenes because the initial addition of the phosphonate carbanion to the aldehyde is reversible, allowing the intermediate oxaphosphetane to equilibrate to the thermodynamically stable trans-isomer before elimination.

The "Still-Gennari Effect" with TFEP:

- **Electron Withdrawal:** The trifluoroethoxy groups are strongly electron-withdrawing. This reduces the basicity of the carbanion and, more importantly, destabilizes the oxaphosphetane intermediate.
- **Kinetic Control:** The elimination of the phosphate moiety becomes faster than the retro-addition (reversibility). Consequently, the stereochemical outcome is determined by the initial approach of the reagents.
- **Z-Selectivity:** To minimize steric repulsion between the aldehyde substituent (R) and the phosphonate ethyl group during the initial attack, the reagents adopt a specific orientation that leads to the cis-oxaphosphetane, which collapses directly to the (Z)-alkene.

Mechanistic Pathway Visualization



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Caption: The kinetic pathway of the Still-Gennari olefination. The trifluoroethyl groups accelerate elimination, locking the Z-geometry formed in the transition state.

Experimental Protocols

Protocol A: Synthesis of the Reagent

Note: While commercially available, fresh preparation ensures maximum purity for sensitive total synthesis campaigns (e.g., Amphidinolide B1 synthesis).

Reagents:

- Ethylphosphonic dichloride ()
- 2,2,2-Trifluoroethanol (TFE)[1][2]
- Triethylamine () [3]
- Tetrahydrofuran (THF), anhydrous[4]

Step-by-Step Workflow:

- Setup: Flame-dry a 250 mL round-bottom flask under Argon atmosphere. Charge with anhydrous THF (120 mL).
- Additives: Add 2,2,2-Trifluoroethanol (2.05 equiv) and Triethylamine (2.1 equiv). Cool the mixture to 0 °C using an ice bath.
- Addition: Add Ethylphosphonic dichloride (1.0 equiv) dropwise (neat or as a THF solution) to the vigorously stirring mixture. The reaction is exothermic; control addition rate to maintain temp < 5 °C.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours. A white precipitate (Triethylamine hydrochloride) will form.
- Workup: Filter the white solid through a fritted glass funnel or Celite pad. Wash the cake with cold THF.
- Purification: Concentrate the filtrate under reduced pressure. The residue can be distilled (approx. 90 °C @ 14 mmHg) to yield Bis(2,2,2-trifluoroethyl) ethylphosphonate as a colorless oil.

Protocol B: Z-Selective HWE Olefination

Objective: Synthesis of a Z-alkene from an aldehyde.

Reagents:

- Bis(2,2,2-trifluoroethyl) ethylphosphonate (1.2 equiv)
- KHMDS (Potassium hexamethyldisilazide), 0.5 M in toluene (1.1 equiv)
- 18-Crown-6 (1.5 equiv) – Critical for sequestering and enhancing Z-selectivity.
- Aldehyde substrate (1.0 equiv)
- THF, anhydrous^[4]

Step-by-Step Workflow:

- Complexation: In a flame-dried flask under Argon, dissolve 18-Crown-6 in anhydrous THF and cool to -78 °C.
- Deprotonation: Add the Bis(2,2,2-trifluoroethyl) ethylphosphonate dropwise. Then, add KHMDS solution slowly down the side of the flask. Stir at -78 °C for 30 minutes to ensure complete formation of the phosphonate carbanion.
- Coupling: Add the aldehyde (dissolved in minimal THF) dropwise to the cold reaction mixture.
- Reaction: Stir at -78 °C for 1–2 hours. Crucial: Do not warm to RT prematurely, as higher temperatures can erode Z-selectivity.
- Quench: Quench the reaction at -78 °C with saturated aqueous .
- Extraction: Warm to RT, extract with Ethyl Acetate (), wash with brine, dry over , and concentrate.
- Purification: Flash column chromatography (Silica gel).

Process Safety & Stability (Pharma & Scale-Up Context)

While primarily a synthetic reagent, the physicochemical profile of Bis(2,2,2-trifluoroethyl) ethylphosphonate is derived from its extensive use as a flame retardant additive in lithium-ion batteries. This data is vital for Process Safety Management (PSM) in drug development.

Parameter	Safety Implication for Pharma Scale-Up
Thermal Stability	High. Unlike standard phosphonates which may decompose violently, TFEP is stable up to >150°C, reducing thermal runaway risks during distillation or high-temp reactions.
Flash Point	High flash point compared to non-fluorinated analogs. Acts as a flame suppressant in solvent mixtures.
Hydrolytic Stability	Moderate. More resistant to hydrolysis than TMS-esters but will degrade in strong aqueous acid/base over time. [5] Store under inert gas.
Toxicity	Fluorinated organophosphates can exhibit bioactivity. Handle with standard PPE (gloves, fume hood) to prevent inhalation or skin absorption.

References

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